

# Nonaethylene glycol monododecyl ether structural formula.

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## Compound of Interest

Compound Name: *Nonaethylene Glycol  
Monododecyl Ether*

Cat. No.: *B1670860*

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An In-depth Technical Guide to **Nonaethylene Glycol Monododecyl Ether** (C12E9)

## Core Concepts and Structural Formula

**Nonaethylene glycol monododecyl ether**, also known by synonyms such as Polidocanol, C12E9, and Polyoxyethylene (9) lauryl ether, is a non-ionic surfactant widely utilized in research, pharmaceutical, and industrial applications.[1][2][3] Its structure is amphipathic, consisting of two distinct moieties: a hydrophobic dodecyl carbon chain (C<sub>12</sub>H<sub>25</sub>) and a hydrophilic nonaethylene glycol head (a chain of nine repeating ethylene oxide units with a terminal hydroxyl group).[2] This dual nature allows it to reduce the surface tension between immiscible phases, such as oil and water, making it an effective emulsifier, detergent, and solubilizing agent.[2][4]

As a non-ionic surfactant, it does not carry a net electrical charge, which makes it less denaturing to proteins compared to ionic detergents.[5] This property is particularly valuable in biochemical applications, such as the solubilization and purification of membrane proteins, where maintaining the protein's native conformation and activity is crucial.[5][6]

The linear structural formula is:  $\text{HO}(\text{CH}_2\text{CH}_2\text{O})_9(\text{CH}_2)_{11}\text{CH}_3$ [1][3]

## Physicochemical Properties

The key quantitative properties of **nonaethylene glycol monododecyl ether** are summarized in the table below. These parameters are critical for its application in forming stable emulsions, solubilizing membrane proteins, and other biochemical protocols.

Property	Value	Reference(s)
Molecular Formula	C <sub>30</sub> H <sub>62</sub> O <sub>10</sub>	[2][7]
Molecular Weight	582.81 g/mol	[3][7]
CAS Number	3055-99-0	[1][7]
Appearance	Colorless to pale yellow liquid; may be a white to off-white solid at lower temperatures.	[2][4][8]
Density	~1.004 g/cm <sup>3</sup>	[1]
Critical Micelle Concentration (CMC)	0.05 - 0.08 mM in water	[1][5]
Aggregation Number	~110	[1]
Hydrophilic-Lipophilic Balance (HLB)	~14.2 (Calculated via Griffin's Method)	

Griffin's Method for HLB Calculation:  $HLB = 20 * (M_h / M)$ , where  $M_h$  is the molecular mass of the hydrophilic portion and  $M$  is the total molecular mass.

## Synthesis Methodology

The synthesis of **nonaethylene glycol monododecyl ether** can be achieved through a multi-step process, typically involving a Williamson ether synthesis followed by deprotection. The following protocol is a representative example based on general methods for preparing polyethylene glycol ethers.[9]

### Protocol: Synthesis of **Nonaethylene Glycol Monododecyl Ether**

- Step 1: Tosylation of Triethylene Glycol Monobenzyl Ether

- Dissolve triethylene glycol monobenzyl ether in a suitable polar aprotic solvent such as tetrahydrofuran (THF) in a reaction flask.[9]
- Cool the solution in an ice bath to 0°C.
- Slowly add a tosylating agent (e.g., p-toluenesulfonyl chloride) and a non-nucleophilic base (e.g., pyridine or triethylamine) to the solution while stirring.
- Allow the reaction to proceed for several hours at room temperature until completion, monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with an organic solvent like ethyl acetate.
- Wash the organic layer with dilute acid, then brine, dry it over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the tosylated intermediate.
- Step 2: Coupling Reaction to Form Hexaethylene Glycol Derivative
  - In a separate flask, react the tosylated intermediate from Step 1 with an excess of triethylene glycol in the presence of a strong base (e.g., sodium hydride) in THF.[9] This coupling reaction forms hexaethylene glycol monobenzyl ether.
  - Purify the product using column chromatography.
- Step 3: Iterative Coupling to Form Nonaethylene Glycol Derivative
  - Repeat the tosylation and coupling steps: tosylate the hexaethylene glycol monobenzyl ether product from Step 2 and subsequently couple it with triethylene glycol to form nonaethylene glycol monobenzyl ether.[9]
- Step 4: Attachment of Dodecyl Chain
  - Activate the terminal hydroxyl group of the nonaethylene glycol monobenzyl ether (e.g., via tosylation).
  - React this activated intermediate with dodecan-1-ol (dodecyl alcohol) in a Williamson ether synthesis reaction using a strong base like sodium hydride in an aprotic solvent.

- Step 5: Deprotection (Hydrogenolysis)
  - Dissolve the resulting nonaethylene glycol monododecyl monobenzyl ether in a solvent such as ethanol or THF.[9]
  - Add a palladium on carbon (10% Pd/C) catalyst.[9]
  - Stir the mixture vigorously under a hydrogen atmosphere (using a balloon or a hydrogenation apparatus) for 60-90 minutes or until TLC indicates the complete removal of the benzyl protecting group.[9]
  - Filter the reaction mixture through a pad of Celite to remove the catalyst.
  - Concentrate the filtrate under reduced pressure to yield the final product, **nonaethylene glycol monododecyl ether**. Purify further by chromatography if necessary.

## Experimental Protocols

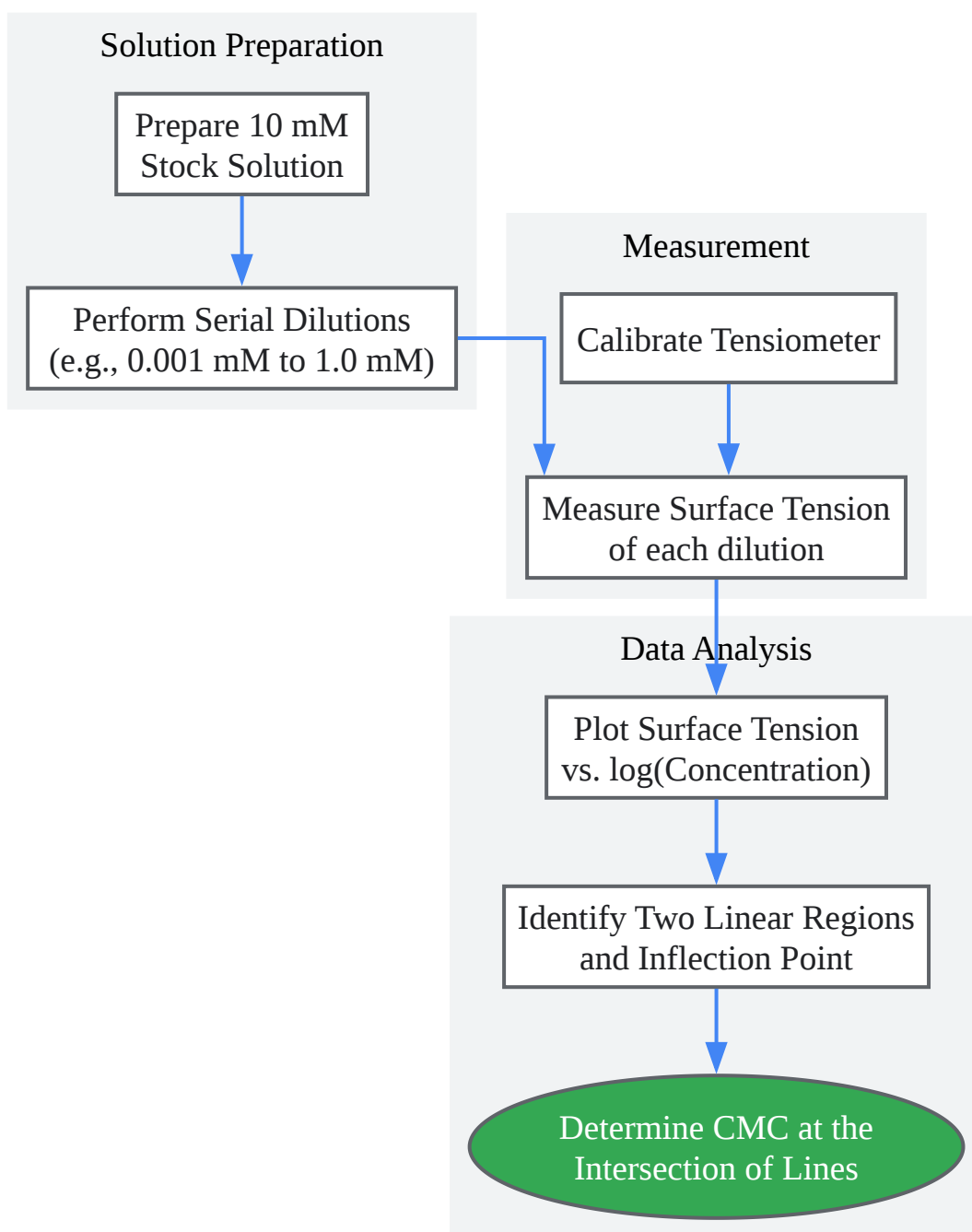
### Determination of Critical Micelle Concentration (CMC)

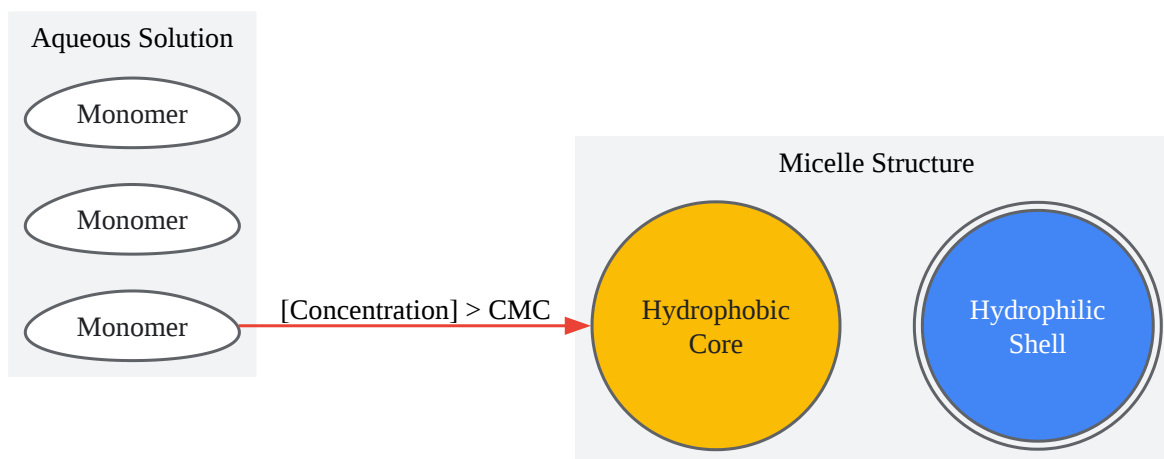
The CMC is the concentration at which surfactant monomers begin to aggregate into micelles. This value can be determined by observing a sharp change in a physical property of the solution. The surface tension method is a common approach.

Protocol: CMC Determination by Surface Tension Measurement

- Preparation of Stock Solution: Prepare a concentrated stock solution of **nonaethylene glycol monododecyl ether** (e.g., 10 mM) in deionized water or a relevant buffer.
- Serial Dilutions: Create a series of dilutions from the stock solution, spanning a concentration range both well below and well above the expected CMC (e.g., from 0.001 mM to 1.0 mM).
- Surface Tension Measurement:
  - Measure the surface tension of each dilution using a tensiometer (e.g., with the du Noüy ring or Wilhelmy plate method).

- Ensure the equipment is properly calibrated and that measurements are taken at a constant temperature, as both concentration and temperature affect surface tension.
- Data Analysis:
  - Plot the measured surface tension ( $\gamma$ ) as a function of the logarithm of the surfactant concentration ( $\log C$ ).
  - The resulting plot will show two distinct linear regions. Initially, surface tension decreases sharply as the surfactant concentration increases.
  - After a certain point, the surface tension plateaus and remains relatively constant with further increases in concentration.<sup>[8]</sup>
  - The CMC is identified as the concentration at the intersection of the two lines fitted to these regions.<sup>[8]</sup>





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